

Preclinical Data on Einecs 251-319-9 Remains Elusive Despite Extensive Searches

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Compound of Interest

Compound Name: *Einecs 251-319-9*

Cat. No.: *B15180549*

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A comprehensive review of publicly available scientific literature and chemical databases has yielded no specific preclinical studies for the compound identified as **Einecs 251-319-9**, also known as "nicotinic acid, compound with alpha-[(butylamino)methyl]-p-hydroxybenzyl alcohol" (CAS RN: 32981-34-3).

Researchers and drug development professionals seeking an in-depth technical guide on this substance will find a notable absence of published in vivo or in vitro studies, detailed experimental protocols, or elucidated signaling pathways directly pertaining to this specific compound.

Initial database searches successfully identified the chemical name and CAS number associated with **Einecs 251-319-9**. However, subsequent, more targeted searches for preclinical data, including mechanism of action, pharmacology, and toxicology, were unsuccessful in retrieving relevant information. The search results were often confounded by data related to its components as separate entities—namely nicotinic acid (Niacin) and other unrelated compounds with similar CAS number structures.

The available information on nicotinic acid, a well-characterized B vitamin, details its role in lipid metabolism, including the reduction of LDL-C and triglycerides and the increase of HDL-C, mediated in part by the activation of G protein-coupled receptors like HCA2 and HCA3^[1]. However, this information pertains to nicotinic acid alone and cannot be extrapolated to the compound in question.

No quantitative data from preclinical evaluations, specific experimental methodologies, or established signaling pathways for "nicotinic acid, compound with alpha-[(butylamino)methyl]-p-hydroxybenzyl alcohol" could be located. Consequently, the creation of summary data tables and Graphviz diagrams as requested is not possible at this time.

For researchers, scientists, and drug development professionals investigating **Einecs 251-319-9**, this lack of public data suggests that the compound may be in a very early stage of development, proprietary, or that research has been discontinued. Further investigation would require access to internal research and development documentation or direct contact with the originating entity of this compound. Without such information, a comprehensive technical guide on its preclinical profile cannot be constructed.

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References

- 1. Nicotinic acid - Wikipedia [en.wikipedia.org]
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